

Preparation of LDK378 (Ceritinib) Dihydrochloride Stock Solution: An Application Note

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ceritinib dihydrochloride*

Cat. No.: *B606605*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the preparation, handling, and storage of stock solutions of LDK378 dihydrochloride, also known as Ceritinib. LDK378 is a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK) tyrosine kinase.[1][2] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of in vitro and in vivo experimental results. This document outlines the solubility characteristics of LDK378 dihydrochloride, provides a step-by-step protocol for its dissolution, and offers recommendations for storage to maintain its stability.

Introduction

LDK378 (Ceritinib) is a second-generation, orally bioavailable, ATP-competitive inhibitor of ALK tyrosine kinase with an IC₅₀ of 0.2 nM.[3][4] It has demonstrated significant anti-proliferative activity in cells expressing the NPM-ALK fusion protein and various crizotinib-resistant ALK mutants.[3] Ceritinib also shows inhibitory activity against IGF-1R, InsR, and STK22D.[1][4] Given its potent and selective activity, LDK378 is a valuable tool in cancer research and drug development. Accurate and consistent preparation of LDK378 stock solutions is paramount for reliable experimental outcomes.

LDK378 Dihydrochloride Properties

| Property | Value | Reference |
|-------------------|--------------------------------------------------------------------------|-----------|
| Synonyms | Ceritinib dihydrochloride | [1] |
| Molecular Formula | C ₂₈ H ₃₆ ClN ₅ O ₃ S · 2HCl | N/A |
| Molecular Weight | 558.1 g/mol (free base) | [3] |
| Appearance | Crystalline solid | [3] |
| Storage (Solid) | -20°C | [3] |
| Stability (Solid) | ≥ 4 years at -20°C | [3] |

Solubility Data

The solubility of LDK378 dihydrochloride varies depending on the solvent. It is important to select the appropriate solvent based on the intended experimental application.

| Solvent | Solubility | Reference |
|-------------------------|-------------------|-----------|
| DMSO | ~1 mg/mL | [3] |
| Ethanol | ~16 mg/mL | [3] |
| Dimethylformamide (DMF) | ~12 mg/mL | [3] |
| Aqueous Buffers | Sparingly soluble | [3] |
| 1:2 DMF:PBS (pH 7.2) | ~0.3 mg/mL | [3] |

Note: Solubility can be enhanced with gentle warming and sonication. It is important to note that the solubility of ceritinib is pH-dependent, with higher solubility at lower pH.[5]

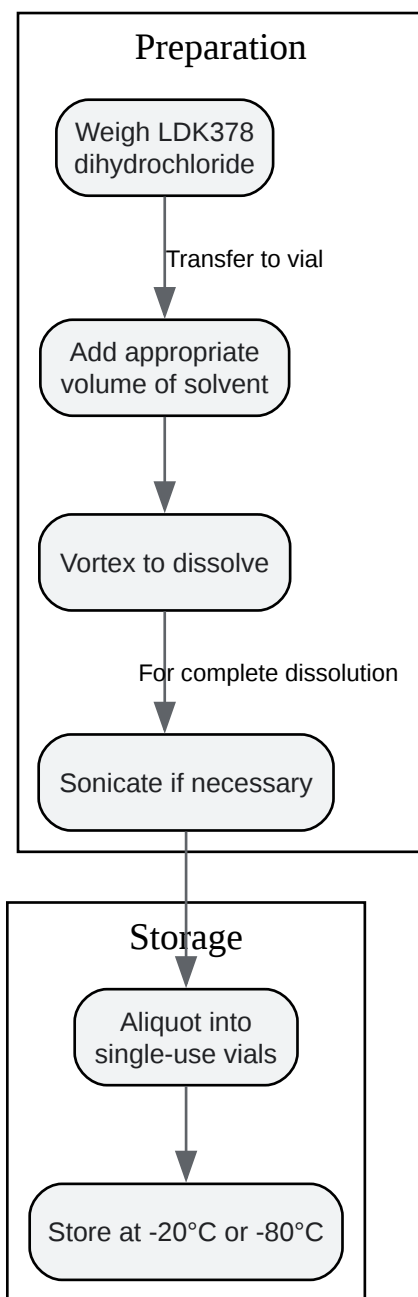
Experimental Protocols

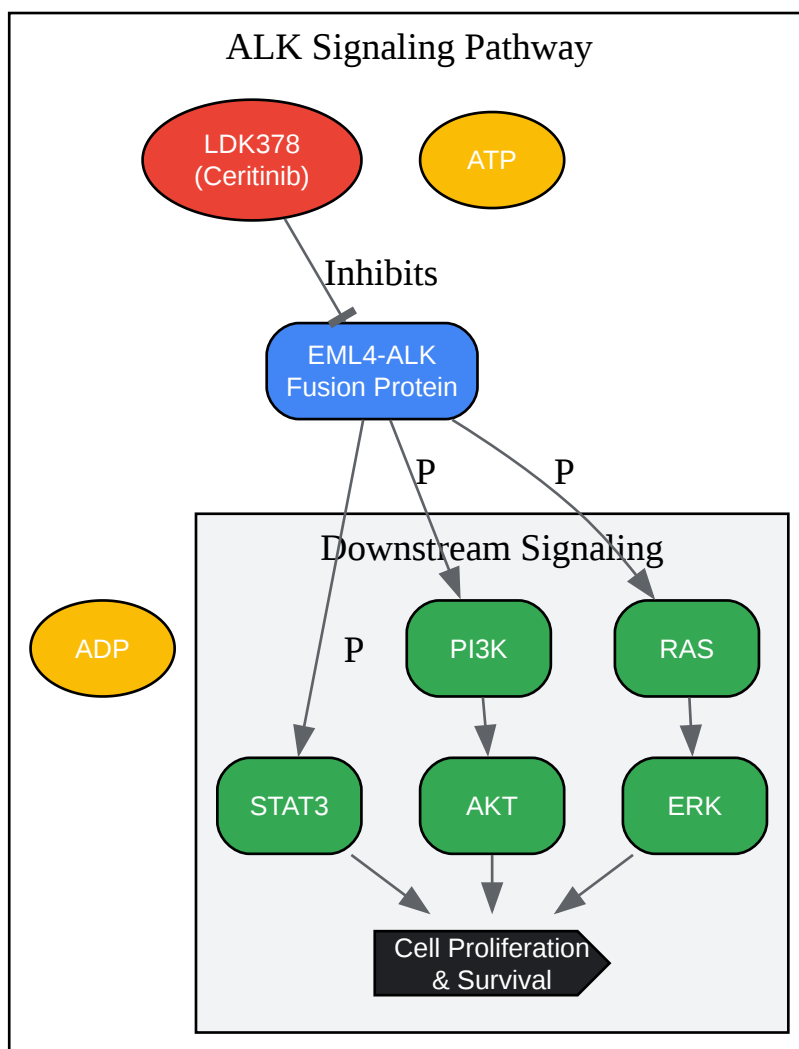
Materials and Equipment

- LDK378 dihydrochloride (crystalline solid)

- Anhydrous Dimethyl Sulfoxide (DMSO), Ethanol, or Dimethylformamide (DMF)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Ceritinib | LDK378 | ALK tyrosine kinase inhibitor | TargetMol [targetmol.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. selleckchem.com [selleckchem.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- To cite this document: BenchChem. [Preparation of LDK378 (Ceritinib) Dihydrochloride Stock Solution: An Application Note]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606605#ldk378-dihydrochloride-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com